CC-930 in vitro assay protocol for fibrosis

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Compound of Interest	
Compound Name:	*CC-930*
CAS No.:	*1629774-47-5*
Cat. No.:	*B10775932*

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Application Notes and Protocols

Topic: High-Throughput In Vitro Assay for Evaluating the Anti-Fibrotic Efficacy of **CC-930**

Audience: Researchers, scientists, and drug development professionals in fibrosis research.

Introduction: Targeting the JNK Pathway in Fibrosis with CC-930

Fibrosis is a pathological process characterized by the excessive deposition of extracellular matrix (ECM) proteins, leading to scar tissue formation and organ dysfunction.[1] It is the final common pathway for a multitude of chronic diseases affecting organs such as the lungs, liver, kidneys, and heart.[2] A central event in the progression of fibrosis is the transformation of quiescent fibroblasts into activated myofibroblasts, which are the primary producers of ECM components like collagen and fibronectin.[3][4][5]

The c-Jun N-terminal kinase (JNK) signaling pathway, a key component of the mitogen-activated protein kinase (MAPK) cascade, has emerged as a critical regulator of fibrogenesis.[6] Activated by cellular stress and pro-fibrotic cytokines like Transforming Growth Factor-beta

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(TGF-β), JNKs phosphorylate transcription factors such as c-Jun, driving the expression of genes involved in inflammation, epithelial cell injury, and fibroblast activation.[6][7]

CC-930 (Tanzisertib) is a potent and selective small molecule inhibitor of JNK, with a noted bias towards the JNK2 isoform.[6][8] Preclinical studies have demonstrated its anti-fibrotic potential, showing that **CC-930** can reduce the expression of key fibrosis biomarkers, including Collagen 1A1 and Matrix Metalloproteinase-7 (MMP-7).[6][9] Although its clinical development for idiopathic pulmonary fibrosis (IPF) was halted due to liver enzyme elevations at high doses, **CC-930** remains a valuable pharmacological tool for investigating the role of JNK signaling in fibrosis research.[6]

This application note provides a detailed, validated protocol for an in vitro fibrosis assay to quantify the anti-fibrotic activity of **CC-930**. The assay leverages the well-established model of inducing fibroblast-to-myofibroblast transition (FMT) using TGF-β, providing a robust and reproducible platform for compound screening and mechanistic studies.[3][4][5]

Assay Principle and Rationale

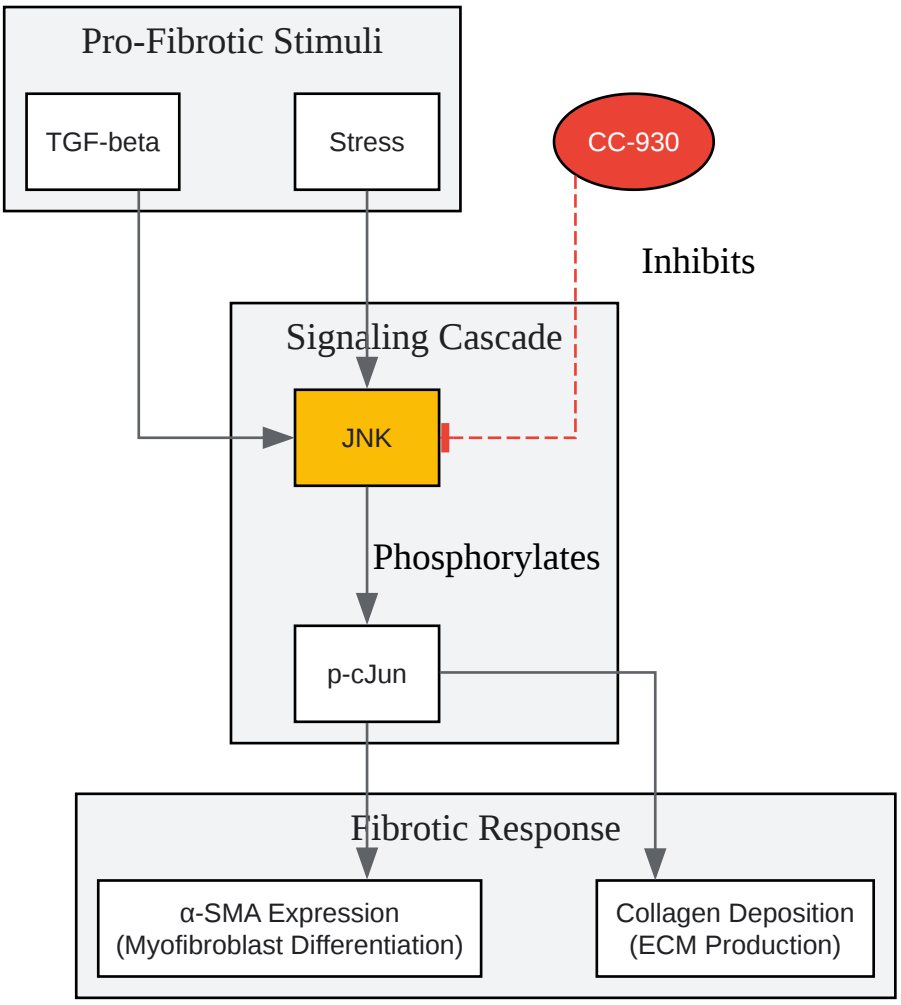
The core of this assay is the recreation of a key fibrotic event in a high-throughput microplate format. We utilize primary human lung fibroblasts (HLFs), a biologically relevant cell type in pulmonary fibrosis.[10] These cells are stimulated with TGF-β, the canonical pro-fibrotic cytokine, which activates the signaling cascade leading to their differentiation into contractile, ECM-producing myofibroblasts.[11]

The efficacy of **CC-930** is determined by its ability to inhibit this TGF-β-induced transformation. The primary readouts are two hallmark indicators of myofibroblast differentiation: the expression of alpha-smooth muscle actin (α-SMA) and the deposition of Type I Collagen.[12] These endpoints are quantified using automated high-content imaging, allowing for robust, objective, and cell-by-cell analysis. This multiparametric approach provides a comprehensive assessment of a compound's anti-fibrotic potential.[13]

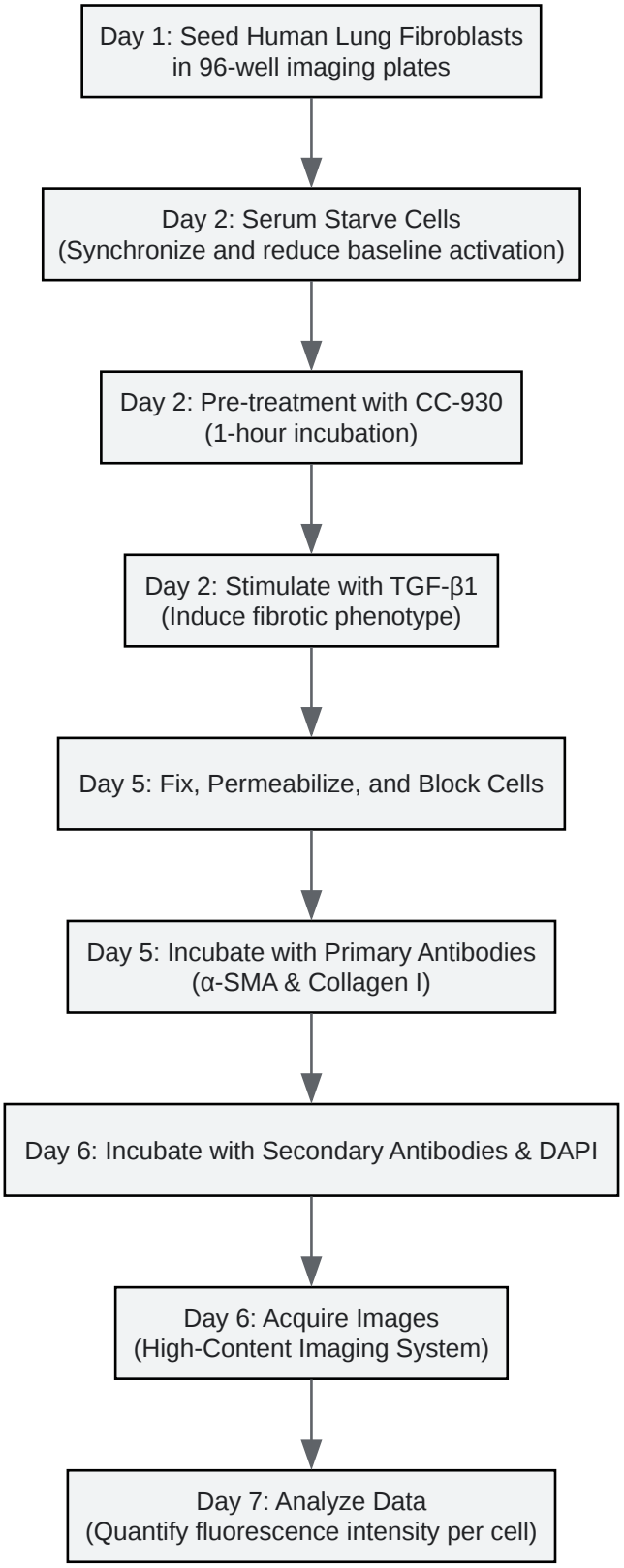
JNK Signaling in Fibroblast Activation

The diagram below illustrates the central role of the JNK pathway in mediating pro-fibrotic signals and the specific point of intervention for **CC-930**.

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Figure 2: High-level experimental workflow for the **CC-930** in vitro assay.

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Detailed Step-by-Step Protocols

Protocol 1: Preparation of CC-930 Stock and Working Solutions

- Rationale: Proper handling and dilution of the compound are critical for accurate and reproducible results. Using anhydrous DMSO prevents the introduction of water, which can affect compound stability and solubility.

- Prepare 10 mM Stock Solution: Dissolve **CC-930** powder in anhydrous DMSO to a final concentration of 10 mM.

  - Scientist's Note: **CC-930** has a molecular weight of approximately 484.9 g/mol . [14]Adjust calculations accordingly. Aliquot the stock solution into small volumes and store at -20°C or -80°C to avoid repeated freeze-thaw cycles.

- Prepare Intermediate Dilutions: On the day of the experiment, serially dilute the 10 mM stock solution in DMSO to create a dilution series (e.g., 10x the final desired concentrations).

- Prepare Final Working Solutions: Dilute the intermediate DMSO solutions 1:1000 directly into serum-free cell culture medium. This creates the final treatment media with a consistent final DMSO concentration of 0.1%.

  - Trustworthiness: A consistent, low percentage of DMSO (≤0.1%) is crucial as higher concentrations can be cytotoxic or affect cell signaling. Every experimental well, including controls, must contain the same final concentration of DMSO.

Protocol 2: Cell Culture and Seeding

- Rationale: Using cells at a low passage number ensures a consistent phenotype and response to stimuli. Seeding density is optimized to achieve a sub-confluent monolayer, allowing room for cell spreading and matrix deposition without overcrowding.

- Culture HLFs: Culture primary Human Lung Fibroblasts in Fibroblast Basal Medium supplemented with the Fibroblast Growth Kit-Low Serum components, according to the supplier's instructions. Maintain cells in a 37°C, 5% CO_2 incubator.

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- Passaging: Do not use cells beyond passage 8 for these experiments.
- Seeding: On Day 1, trypsinize and count the cells. Seed 5,000 cells per well in 100 µL of complete growth medium into a 96-well black, clear-bottom imaging plate.
- Incubation: Incubate overnight (16-24 hours) at 37°C, 5% CO_2 to allow for cell attachment and spreading.

Protocol 3: Fibrosis Induction and **CC-930** Treatment

- Rationale: Serum starvation for a brief period before stimulation helps to synchronize the cells in the G0/G1 phase of the cell cycle and reduces background signaling from growth factors present in serum. This enhances the specific response to TGF-β. Pre-incubation with the inhibitor allows it to engage its target (JNK) before the pro-fibrotic stimulus is introduced.
- Serum Starvation: On Day 2, gently aspirate the growth medium from all wells. Wash once with 100 µL of PBS. Add 100 µL of serum-free Fibroblast Basal Medium to each well and incubate for 4-6 hours.
- Pre-treatment: Aspirate the serum-free medium. Add 100 µL of the final **CC-930** working solutions (prepared in Protocol 1) to the appropriate wells. For controls, add 100 µL of serum-free medium containing 0.1% DMSO (Vehicle Control). Incubate for 1 hour at 37°C, 5% CO_2.
- Stimulation: Add 10 µL of a pre-diluted TGF-β1 solution to each well to achieve a final concentration of 5 ng/mL. For unstimulated controls, add 10 µL of the vehicle used for TGF-β1 dilution (e.g., PBS with 0.1% BSA).
    - Experimental Plate Layout:
        - Unstimulated Control: Cells + 0.1% DMSO
        - Vehicle Control (Positive Control): Cells + 0.1% DMSO + 5 ng/mL TGF-β1
        - Test Wells: Cells + **CC-930** (various concentrations) + 5 ng/mL TGF-β1
- Incubation: Incubate the plate for 72 hours at 37°C, 5% CO_2. This duration is optimal for robust expression of α-SMA and deposition of collagen. [5]

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Protocol 4: Immunofluorescence Staining and High-Content Imaging

- Rationale: This protocol uses multiplexed immunofluorescence to simultaneously detect the myofibroblast marker (α-SMA) and the ECM product (Collagen I). DAPI is used to stain nuclei, which allows for accurate cell counting and normalization of the fluorescence signals on a per-cell basis.

- Fixation: After 72 hours, gently aspirate the medium. Wash wells twice with 150 µL of PBS. Fix the cells by adding 100 µL of 4% PFA to each well and incubating for 15 minutes at room temperature. [15]2. Permeabilization: Aspirate the PFA and wash three times with PBS. Permeabilize the cell membranes by adding 100 µL of 0.1% Triton X-100 in PBS and incubating for 10 minutes at room temperature.

- Blocking: Aspirate the permeabilization buffer and wash three times with PBS. Block non-specific antibody binding by adding 100 µL of 2% BSA in PBS and incubating for 1 hour at room temperature.

- Primary Antibody Incubation: Aspirate the blocking buffer. Add 50 µL of primary antibody solution (anti-α-SMA at 1:400 and anti-Collagen I at 1:200 diluted in 2% BSA/PBS) to each well. Incubate overnight at 4°C. [15][16]5. Secondary Antibody Incubation: The next day, wash the wells four times with PBS. Add 50 µL of the secondary antibody solution (Goat anti-Mouse AF488 and Goat anti-Rabbit AF594, both at 1:500) containing DAPI (1 µg/mL) diluted in 2% BSA/PBS. Incubate for 1-2 hours at room temperature, protected from light.

- Final Washes: Wash the wells four times with PBS. Leave the final 150 µL of PBS in the wells for imaging.

- Imaging: Acquire images using a high-content imaging system. Capture at least four fields per well using 10x or 20x objectives. Use appropriate channels for DAPI (nuclei), AF488 (α-SMA), and AF594 (Collagen I).

Alternative/Confirmatory Protocols

Protocol 5: Western Blotting for Fibronectin and α-SMA

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- Rationale: Western blotting provides a semi-quantitative confirmation of protein expression changes averaged across the entire cell population in a well, complementing the imaging data.

- Cell Lysis: After treatment (Protocol 3, Step 4), wash cells with ice-cold PBS and lyse with 50 µL of RIPA buffer containing protease and phosphatase inhibitors. Scrape cells, collect lysates, and clarify by centrifugation.

- Protein Quantification: Determine protein concentration using a BCA assay.

- SDS-PAGE: Load 20-30 µg of total protein per lane onto a 4-12% Tris-glycine gel. [17]4. Transfer: Transfer proteins to a PVDF membrane.

- Blocking & Antibody Incubation: Block the membrane with 5% non-fat milk or BSA in TBST for 1 hour. Incubate with primary antibodies (e.g., anti-Fibronectin, anti-α-SMA, and a loading control like GAPDH or β-actin) overnight at 4°C.

- Detection: Wash and incubate with HRP-conjugated secondary antibodies for 1 hour at room temperature. Detect bands using an ECL substrate and an imaging system. Quantify band density using software like ImageJ.

Protocol 6: Hydroxyproline Assay for Total Collagen Quantification

- Rationale: This biochemical assay provides a quantitative measure of total collagen content by measuring the amount of hydroxyproline, an amino acid abundant in collagen. [18][19]

- Sample Preparation: After treatment (Protocol 3, Step 4), aspirate the medium and wash cells with PBS. Add 100 µL of 6N HCl to each well.

- Hydrolysis: Tightly seal the plate and incubate at 110-120°C for 12-24 hours to hydrolyze the protein. [20]3. Assay: Allow the plate to cool. Transfer the hydrolysates to new tubes and evaporate the HCl. Reconstitute in water and perform the colorimetric hydroxyproline assay using a commercial kit (e.g., from Sigma-Aldrich or Cayman Chemical) according to the manufacturer's instructions. [18][21]4. Analysis: Read the absorbance at ~560 nm and calculate the hydroxyproline concentration based on a standard curve.

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Data Analysis and Interpretation

- Image Analysis (High-Content Screening):
  - Use the imaging software's analysis module to identify individual cells based on the DAPI nuclear stain.
  - For each cell, quantify the total or mean fluorescence intensity of the α-SMA (AF488) and Collagen I (AF594) signals.
  - Calculate the average intensity per well for each marker.
- Normalization and Dose-Response:
  - Normalize the data as a percentage of the control response:
    - % Inhibition = 100 * (1 - [(Test Well - Unstimulated) / (Vehicle Control - Unstimulated)])
  - Plot the % Inhibition against the log of the **CC-930** concentration.
  - Fit the data to a four-parameter logistic (4PL) curve to determine the EC_{50} value (the concentration at which 50% of the maximal inhibition is achieved).

Expected Results and Data Summary

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Treatment Group	α-SMA Intensity (Normalized)	Collagen I Intensity (Normalized)	Phenotypic Observation
Unstimulated	1.0	1.0	Spindle-shaped fibroblasts, low basal expression.
TGF-β Vehicle	8.0 - 12.0	6.0 - 10.0	Large, spread-out cells with prominent stress fibers (myofibroblasts); high α-SMA and collagen expression.
TGF-β + CC-930 (EC_{50})	~4.5 - 6.5	~3.5 - 5.5	Inhibition of myofibroblast morphology and marker expression.
TGF-β + CC-930 (High Conc.)	~1.0 - 2.0	~1.0 - 2.0	Morphology and marker expression approach unstimulated levels.

Troubleshooting

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Problem	Possible Cause(s)	Suggested Solution(s)
High Well-to-Well Variability	Inconsistent cell seeding; Edge effects in the 96-well plate.	Use a multichannel pipette for seeding; ensure even cell suspension. Avoid using the outermost wells of the plate.
Weak TGF-β Response	Low-quality or inactive TGF-β; Cells are high passage number or unhealthy.	Use a fresh aliquot of TGF-β; confirm its activity. Use low-passage cells (
High Background Staining	Inadequate blocking; Insufficient washing; Secondary antibody is non-specific.	Increase blocking time to 1.5-2 hours. Increase the number and duration of wash steps. Run a secondary-only control to check for non-specificity.
CC-930 Appears Inactive	Compound degradation; Precipitation in media.	Use fresh aliquots of CC-930 stock. Ensure final DMSO concentration is low (≤0.1%) and the compound is fully dissolved before adding to cells.

Conclusion

This application note provides a robust, high-content imaging-based assay for evaluating the anti-fibrotic efficacy of the JNK inhibitor **CC-930**. By modeling the critical process of fibroblast-to-myofibroblast transition, this protocol offers a reliable platform to quantify dose-dependent inhibition of myofibroblast differentiation and ECM deposition. The methodology is suitable for determining compound potency (EC_{50}), screening new chemical entities, and conducting further mechanistic studies into the role of JNK signaling in fibrosis. The inclusion of alternative, confirmatory assays such as Western blotting and hydroxyproline analysis ensures a comprehensive and validated approach for drug discovery professionals.

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